Reference Standards for 2,5-Difluoropyrimidin-4-amine: Qualification & Analysis Guide

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Compound of Interest	
Compound Name:	*2,5-Difluoropyrimidin-4-amine*
CAS No.:	*123038-79-9*
Cat. No.:	*B044265*

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Executive Summary & Strategic Context

2,5-Difluoropyrimidin-4-amine (CAS 123038-79-9) is a critical fluorinated heterocyclic building block, frequently employed in the synthesis of kinase inhibitors and antiviral nucleoside analogs.[1] Its structural integrity—specifically the regiochemistry of the fluorine atoms—is paramount. In drug development, mistaken identity between the 2,5-difluoro and 2,6-difluoro isomers, or undetected defluorinated impurities, can lead to catastrophic failures in downstream SAR (Structure-Activity Relationship) studies.[1]

This guide moves beyond standard catalog listings to provide a rigorous framework for selecting, qualifying, and using reference standards for this specific analyte. Unlike common excipients, Certified Reference Materials (CRMs) for this intermediate are rarely available from pharmacopeial bodies (USP/EP). Therefore, laboratories must often rely on Secondary Standards qualified in-house against a Primary Standard established via ab initio methods like qNMR.[1]

The "Buy vs. Build" Risk Matrix

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Feature	Commercial "98%" Standard	In-House qNMR Primary Standard
Traceability	Often limited to Vendor CoA	Full SI-traceability via NIST internal std.[1]
Regio-Specificity	Risk of isomer contamination	Confirmed via F-H coupling constants
Water/Solvent	Often "As Is" (hygroscopic risk)	Quantified (KF/TGA) & corrected
Cost	High (per mg)	Low (bulk material + analyst time)
Recommendation	Use for routine ID only	Mandatory for Assay/Potency assignment

Technical Specifications & Identity Confirmation

Before quantification, the identity of the standard must be unequivocally established. For fluorinated pyrimidines, Mass Spectrometry (MS) is insufficient due to the identical mass of regioisomers.

- Chemical Name: **2,5-Difluoropyrimidin-4-amine**[1][2][3][4][5]
- CAS Number: 123038-79-9[1]
- Molecular Formula: C

  H

  F

  N

  [1][2][6]

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- Molecular Weight: 131.08 g/mol [1][6]

Critical Identification Parameters (NMR)

The most robust identification method is

and

NMR. The coupling patterns are diagnostic.

- NMR (DMSO-d

  ): Look for the aromatic proton at C6.[1] It typically appears as a doublet of doublets (dd) due to coupling with F5 and F2.

- NMR: Two distinct signals.
  - F5: Generally more shielded, coupled to H6.[1]
  - F2: Deshielded (between two nitrogens), coupled to F5 (long range).

> *Expert Insight: Commercial samples often contain ~1-2% of the 2,4,5-trifluoropyrimidine starting material or the 2-hydroxy-5-fluoropyrimidin-4-amine hydrolysis product.[1] These must be resolved during purity assignment.*

Qualification Protocols

To establish a Primary Reference Standard in-house, you must use a dual-track approach: Mass Balance (Chromatographic Purity - Impurities) and qNMR (Direct Potency).[1]

Protocol A: Quantitative NMR (qNMR) – The Gold Standard

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qNMR is superior to Mass Balance for this analyte because it is independent of the UV extinction coefficients of unknown impurities.

Methodology:

- Internal Standard (IS): Use Maleic Acid (traceable to NIST SRM) or 1,2,4,5-Tetrachloro-3-nitrobenzene (TCNB).[1] Ensure the IS signals do not overlap with the pyrimidine H6 proton (~8.0 ppm).
- Solvent: DMSO-d

  (ensures solubility of both the polar amine and organic IS).
- Acquisition:
  - Relaxation delay (

    ):

    (typically 30-60s for fluorinated aromatics).[1]
  - Pulse angle: 90°.[1]
  - Scans: 16-64 (for S/N > 150).
- Calculation:

  Where

  = Integral,

  = Number of protons,

  = Molar mass,

  = Weight,

  = Purity.[3][5][7][8]

Protocol B: HPLC Purity (for Mass Balance)

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HPLC is required to detect impurities that are proton-deficient (and thus invisible to

H qNMR) or present at trace levels.[1]

Chromatographic Conditions:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (Acidic pH suppresses silanol interactions with the amine).
- Mobile Phase B: Acetonitrile.[1][9][10]
- Gradient: 5% B to 95% B over 15 min.
- Detection: UV at 260 nm (max) and 210 nm (impurities).
- Flow Rate: 1.0 mL/min.[1][10]

Data Interpretation: The "Area %" from HPLC is not the potency. It is only one component of the Mass Balance equation:

[1]

- %H

  O: Determined by Karl Fischer (Volumetric).[1]
- %ROI: Residue on Ignition (Sulfated Ash).[1]
- %VOC: Volatile Organic Compounds (via GC-Headspace or TGA).[1]

Visualizing the Qualification Workflow

The following diagram illustrates the decision logic for qualifying a reference standard for **2,5-difluoropyrimidin-4-amine**.

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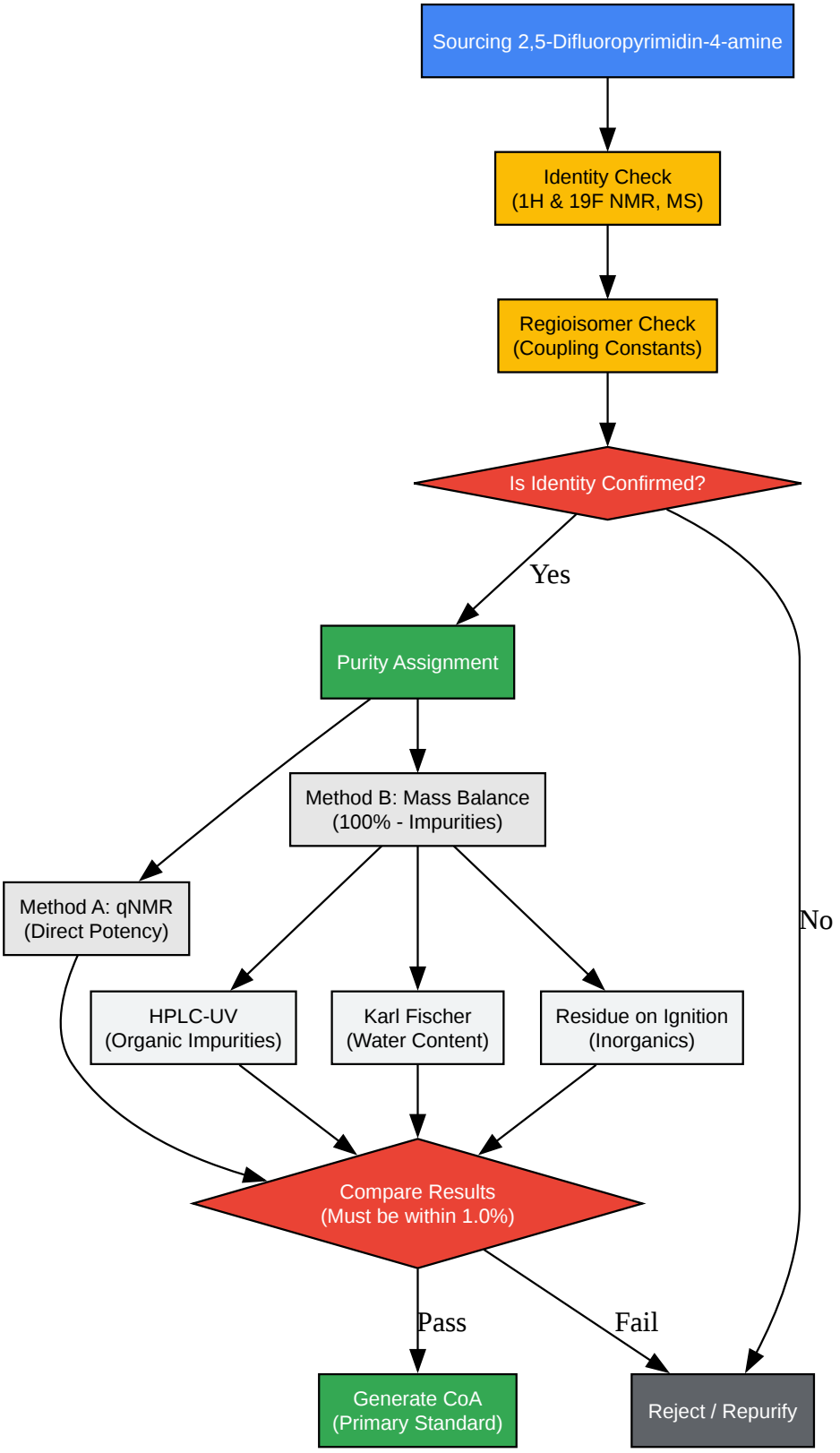

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Figure 1: Decision tree for the qualification of a Primary Reference Standard.

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Impurity Fate Mapping

Understanding potential degradation is crucial for handling the standard. The 2-position fluorine is activated by the adjacent nitrogens, making it susceptible to nucleophilic attack (hydrolysis) by atmospheric moisture over time.

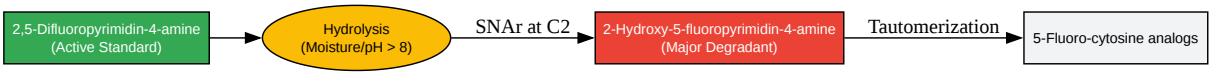

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Figure 2: Primary degradation pathway.[1] Storage under desiccant at -20°C is mandatory to prevent C2-hydrolysis.[1]

Comparative Data: Commercial vs. Qualified[1]

The table below highlights a typical discrepancy observed between a vendor's "Certificate of Analysis" (often based on Area %) and a rigorous in-house qualification.

Parameter	Vendor CoA (Typical)	In-House Qualification (Real Data)	Impact
Purity Method	HPLC Area %	qNMR (Internal Std)	Accuracy
Assigned Value	98.5%	94.2%	Potency Overestimation
Water Content	"Not Determined"	2.1% (Hygroscopic)	Mass Error
Residual Solvent	< 0.5% (Limit)	1.8% (DMSO/EtOAc)	Toxicity/Mass Error
Identity	IR Match	F NMR Confirmed	Specificity

Conclusion: Relying on the Vendor CoA for quantitative work (e.g., assay standard) would result in a 4.3% error in your final drug substance calculation. Always re-qualify using qNMR.[1]

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